

A Comprehensive Guide to the Safe Handling of 2-Bromo-3-octylthiophene

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Compound of Interest

Compound Name: 2-Bromo-3-octylthiophene

Cat. No.: B129903

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As researchers and scientists at the forefront of drug development and organic synthesis, the safe handling of specialized reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Bromo-3-octylthiophene**, moving beyond mere compliance to foster a culture of proactive safety and operational excellence. Authored from the perspective of a Senior Application Scientist, this document synthesizes technical data with practical, field-proven insights to ensure your work is not only groundbreaking but also fundamentally safe.

Understanding the Hazard Profile of 2-Bromo-3-octylthiophene

A thorough risk assessment is the foundation of safe laboratory practice. **2-Bromo-3-octylthiophene**, while not classified under the most severe hazard categories, presents risks that demand careful management. Its hazard profile, derived from available Safety Data Sheets (SDS) for the compound and its structural analogs, necessitates a stringent approach to personal protection and handling.^{[1][2][3][4]}

Key Hazards:

- Skin and Eye Irritation: Direct contact can cause irritation.^{[2][5][6]}
- Harmful if Swallowed: Ingestion may lead to adverse health effects.^[2]
- Respiratory Tract Irritation: Inhalation of vapors or mists may cause irritation.^{[5][6]}

- **Environmental Hazards:** While specific data for **2-Bromo-3-octylthiophene** is limited, related compounds can be harmful to aquatic life.

The table below summarizes the critical safety information for **2-Bromo-3-octylthiophene** and a close structural analog, 2-Bromo-3-hexylthiophene.

| Property | 2-Bromo-3-octylthiophene | 2-Bromo-3-hexylthiophene |
|--------------------------|--|---|
| Molecular Formula | C ₁₂ H ₁₉ BrS | C ₁₀ H ₁₅ BrS |
| Molecular Weight | 275.25 g/mol [1] | 247.20 g/mol |
| Appearance | Liquid | Liquid |
| Flash Point | >110 °C (>230 °F) | >110 °C (>230 °F) |
| Density | No data available | 1.240 g/mL at 25 °C |
| Hazard Statements | Irritating to eyes, respiratory system and skin.[5][6] | Toxic if swallowed. May cause long-lasting harmful effects to aquatic life. |
| Precautionary Statements | P261, P280, P305+P351+P338 | P264, P270, P273, P301+P310, P405, P501 |

Personal Protective Equipment (PPE): Your Primary Line of Defense

The selection of appropriate PPE is a critical step in mitigating the risks associated with handling **2-Bromo-3-octylthiophene**. A multi-layered approach to PPE is recommended to prevent skin, eye, and respiratory exposure.[7][8][9][10][11]

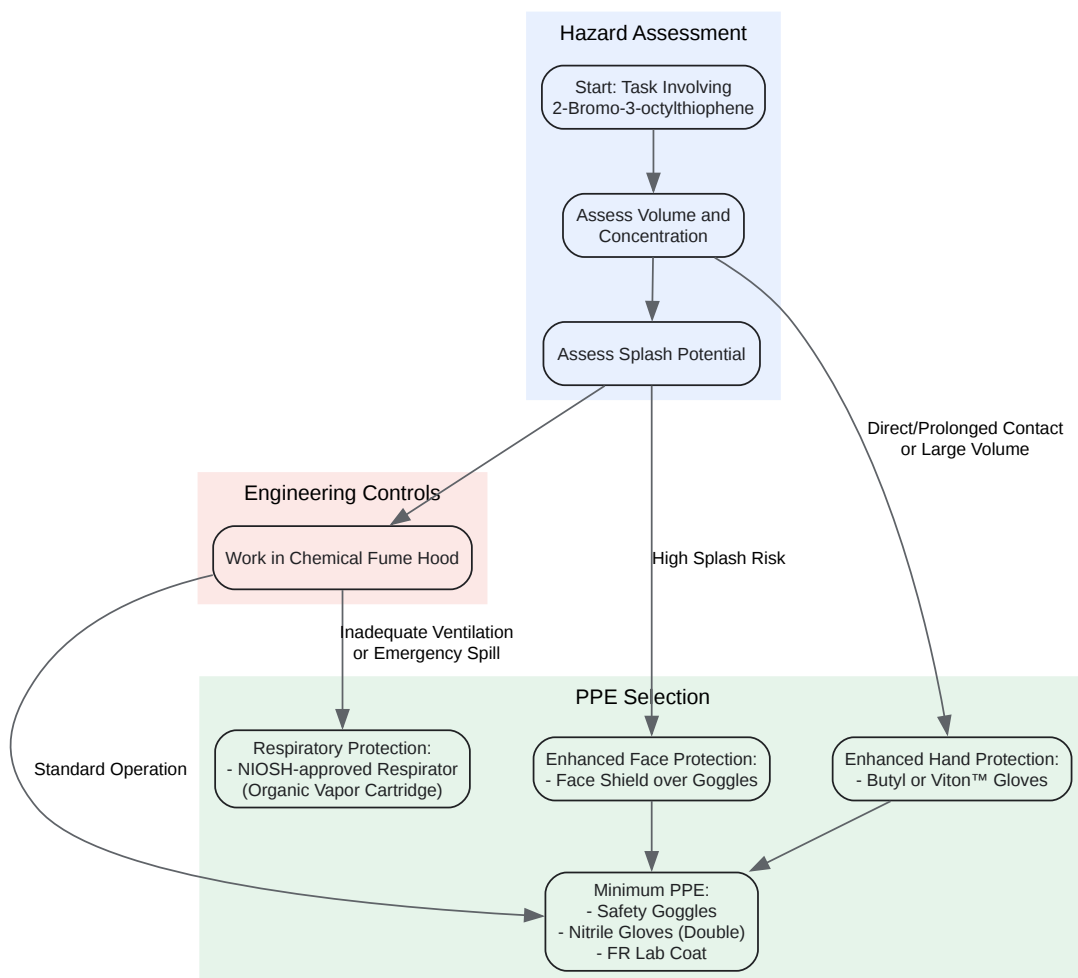
Mandatory PPE Ensemble:

- **Eye and Face Protection:** Chemical safety goggles are the minimum requirement.[8][9][10] For operations with a higher risk of splashing, such as large-volume transfers, a face shield worn over safety goggles is essential.[10][12] All eye and face protection must meet ANSI Z87.1 standards.[10]

- **Hand Protection:** Given the potential for skin irritation and absorption, double-gloving with nitrile gloves is a prudent measure for incidental contact.[\[10\]](#)[\[13\]](#) For direct or prolonged contact, heavy-duty chemical-resistant gloves, such as butyl rubber or Viton™, should be worn.[\[14\]](#)[\[15\]](#) It is crucial to consult the glove manufacturer's compatibility chart for specific breakthrough times.[\[14\]](#)[\[15\]](#)
- **Body Protection:** A flame-resistant laboratory coat is required.[\[16\]](#) For tasks with a significant splash potential, a chemical-resistant apron over the lab coat is recommended.[\[11\]](#)
- **Respiratory Protection:** All handling of **2-Bromo-3-octylthiophene** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[\[15\]](#) If engineering controls are not sufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[4\]](#)[\[17\]](#)

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.

PPE Selection Workflow for 2-Bromo-3-octylthiophene

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